

spin-labeled ATP for electron paramagnetic resonance (EPR) spectroscopy

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Compound of Interest

Compound Name: Adenosine trisphosphate

Cat. No.: B13445958

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Application Note: Spin-Labeled ATP for EPR Spectroscopy

Probing Nucleotide-Dependent Conformational Dynamics

Introduction

ATP is not merely a static substrate; it is an allosteric effector that drives large-scale conformational changes in molecular machines. While X-ray crystallography and Cryo-EM capture static snapshots (often requiring non-hydrolyzable analogs like AMP-PNP), EPR spectroscopy using spin-labeled ATP (SL-ATP) allows for the observation of these dynamics in solution under physiological conditions.

This guide details the selection, handling, and application of SL-ATP analogs. It moves beyond basic binding assays to advanced structural interrogation using Continuous Wave (CW) EPR and Double Electron-Electron Resonance (DEER/PELDOR).

Strategic Selection: The "Where to Label" Decision Matrix

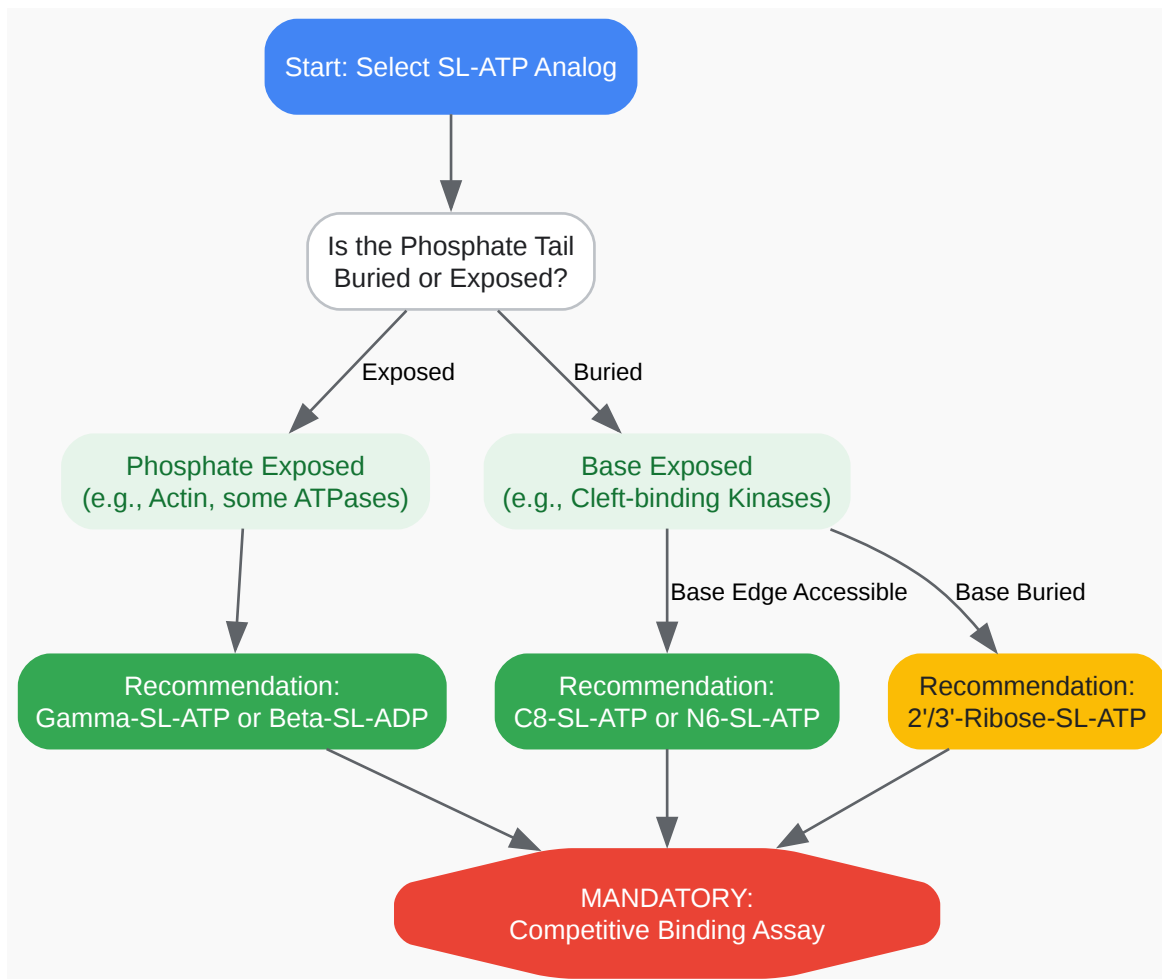
Expert Insight: The most common failure mode in SL-ATP experiments is selecting an analog where the spin label sterically clashes with the active site. You must validate the binding mode for your specific protein.

Types of Spin-Labeled ATP

- Base-Labeled (C8- or N6-SL-ATP):
 - Best For: Proteins where the ribose and phosphate tail are deeply buried, but the base edge is solvent-exposed (e.g., some helicases).
 - Pros: Often retains hydrolysis activity.
 - Cons: Can disrupt base-stacking interactions.
- Ribose-Labeled (2'- or 3'-SL-ATP):
 - Best For: Proteins that tolerate modifications at the sugar pucker (e.g., many kinases).
 - Pros: Commercially available precursors (Mant-ATP analogs) can sometimes be converted.
 - Cons: The label is close to the protein core; high risk of steric exclusion.
- Phosphate-Labeled (
- or
-SL-ATP):
 - Best For: Monitoring hydrolysis kinetics or "cleft closure" events.
 - Pros: The label is released upon hydrolysis (for
-label), providing a spectroscopic readout of activity.

- Cons: Highly sensitive to hydrolysis during storage; charge repulsion issues.

Visual Guide: Selection Workflow



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Figure 1: Decision matrix for selecting the appropriate spin-labeled ATP analog based on protein structural constraints.

Protocol 1: Sample Preparation & Handling

The "Self-Validating" Principle: Paramagnetic species (nitroxides) are susceptible to reduction into diamagnetic hydroxylamines, rendering them EPR-silent. A "dead" sample looks exactly like a "bound, immobilized" sample in some contexts.

Reagents

- SL-ATP Stock: 10 mM in water (pH 7.5), stored in small aliquots at -80°C. Avoid repeated freeze-thaw.
- Buffer: HEPES or MOPS (pH 7.0–8.0). Avoid Tris (can form radicals at high power) and Phosphate (inhibits some ATPases).
- Cryoprotectant (for DEER): d8-Glycerol (20-30% v/v) is preferred over protonated glycerol to extend phase memory time ().

Critical Step: Removing Reducing Agents

Most protein purification buffers contain DTT,

-mercaptoethanol, or TCEP. These must be removed.

- Desalting: Pass protein through a PD-10 column or Zeba spin column equilibrated with degassed, reducing-agent-free buffer.
- Verification: Incubate a small aliquot of protein with 10

M free spin label (e.g., TEMPO). Monitor the EPR signal over 30 mins. If signal height decreases >10%, residual reducing agent is present.

Protocol 2: Functional Validation (Competitive Binding)

Before measuring distances, you must prove the SL-ATP binds to the active site and not a non-specific surface patch.

Methodology

- Prepare Samples:
 - Sample A: 50

M Protein + 50

M SL-ATP.

- Sample B (Competition): 50

M Protein + 50

M SL-ATP + 5 mM Cold ATP (100x excess).

- Acquire CW-EPR Spectra: Room temperature, X-band (9.4 GHz).
- Analysis:
 - Sample A should show a broadened, immobilized spectrum (slow tumbling).
 - Sample B should show a sharp, three-line spectrum characteristic of free SL-ATP (fast tumbling).
 - Interpretation: If Sample B remains broad, the SL-ATP is binding non-specifically to the protein surface or is aggregating. Do not proceed to DEER.

Protocol 3: Distance Measurements (DEER/PELDOR)

This protocol measures the distance between the SL-ATP (bound to the active site) and a genetically encoded spin label (e.g., Cys-MTSL) on a specific domain.

Experimental Setup

- Labeling:
 - Mutate target residue to Cysteine (e.g., on a "lid" domain).
 - Label protein with MTSL (1-oxy-2,2,5,5-tetramethylpyrroline-3-methyl) to generate side chain R1.[\[1\]](#)
 - Remove excess MTSL.
 - Add SL-ATP (1:1 stoichiometric ratio to protein).

- Concentration: Final concentration 50–100

M.

- Freezing: Flash freeze in liquid nitrogen in 3 mm quartz tubes (or Q-band tubes).

Data Acquisition (Q-Band recommended for sensitivity)

- Pulse Sequence: 4-pulse DEER ().
- Pump Pulse: Set to the maximum of the nitroxide spectrum (central line).
- Observer Pulse: Offset by 50–80 MHz (low field shoulder).
- Accumulation: Typically 12–24 hours at 50 K.

Data Analysis

Use DeerAnalysis or LongDistances software.

- Background Correction: Remove the intermolecular decay (homogeneous 3D distribution).
- Distance Distribution: Tikhonov regularization or Neural Network analysis (e.g., DEERNet).
- Output: A probability distribution of distances ().
 - Open Cleft: Longer distance (e.g., 4.5 nm).
 - Closed Cleft: Shorter distance (e.g., 3.2 nm).

Advanced Application: Hydrolysis Monitoring

Using a

-SL-ATP or a double-labeled ATP analog.

- Concept: Upon hydrolysis, the

-phosphate (carrying the spin label) is released. The label transitions from a "bound/immobilized" state (broad spectrum) to a "free phosphate" state (sharp spectrum).

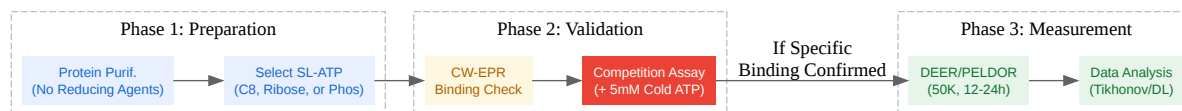
- Kinetic Assay:
 - Start acquisition of CW-EPR spectra (time sweep).
 - Add Mg

to initiate hydrolysis.
 - Monitor the increase in the amplitude of the sharp "free" signal over time.
 - Quantification: The ratio of (Free Signal) / (Total Signal) gives the % hydrolysis, allowing calculation of

Summary of Quantitative Parameters

Parameter	Method	Description	Typical Range
Rotational Correlation Time ()	CW-EPR	Measure of label mobility.[2] Indicates binding tightness.[3]	0.1 ns (Free) to >20 ns (Bound)
Dissociation Constant ()	CW-EPR Titration	Affinity of SL-ATP for the protein.	M to mM range
Mean Distance ()	DEER	Distance between SL-ATP and Protein-SL.	1.5 nm – 8.0 nm
Modulation Depth ()	DEER	Fraction of spins participating in dipolar coupling. Indicates labeling efficiency.	0.1 – 0.5 (10% - 50%)

Experimental Workflow Diagram



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Figure 2: End-to-end experimental workflow for structural characterization using spin-labeled ATP.

References

- Source: National Institutes of Health (NIH)

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- Probing the ATP Hydrolysis Cycle of the ABC Multidrug Transporter LmrA by Pulsed EPR Spectroscopy Source: Journal of the American Chemical Society (JACS) Description: Demonstrates the use of DEER to track large-scale conformational changes driven by ATP binding and hydrolysis.[5]
- General protocol for standard sample preparation for SDSL-EPR spectroscopy Source: ResearchGate Description: A comprehensive guide on handling spin-labeled proteins, removing reducing agents, and optimizing buffer conditions.

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